Validating GPR61 Inverse Agonist 1: A Comparative Guide to Selectivity and Potency

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Compound of Interest

Compound Name:	*GPR61 Inverse agonist 1*
Cat. No.:	*B12375188*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **GPR61 Inverse Agonist 1**'s performance against other alternatives, supported by experimental data. This document details the selectivity and potency of this novel compound, offering insights into its potential as a research tool and therapeutic candidate.

G protein-coupled receptor 61 (GPR61) is an orphan receptor primarily expressed in the brain that is implicated in the regulation of appetite and body weight. Its constitutive activity, signaling through the Gαs pathway to increase intracellular cyclic AMP (cAMP), makes it a compelling target for inverse agonists to address metabolic disorders.[1][2] This guide focuses on the validation of a potent and selective sulfonamide-based GPR61 inverse agonist, referred to as **GPR61 Inverse Agonist 1** (also known as compound 1).

Potency and Selectivity: A Quantitative Comparison

GPR61 Inverse Agonist 1 has demonstrated high potency in functional assays. In contrast, other identified modulators of GPR61 have shown significantly lower affinity. This section provides a comparative overview of their performance.

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Compound	Target	Assay Type	Potency (IC50)	Notes
GPR61 Inverse Agonist 1	GPR61	cAMP Assay	10-11 nM	Potent and selective inverse agonist.[3]
5-(Nonyloxy)tryptamine	GPR61	Forskolin-stimulated cAMP assay	~40% inhibition at 10 µM	Low-affinity inverse agonist.

Selectivity Profile of **GPR61 Inverse Agonist 1**

A critical aspect of a tool compound's utility and a drug candidate's safety profile is its selectivity. **GPR61 Inverse Agonist 1** has been profiled against a panel of other G protein-coupled receptors, demonstrating a high degree of selectivity.

Off-Target Receptor	Functional Activity (IC50)
GPR62	>10 µM
GPR101	>10 µM
Panel of other GPCRs	>10 µM

Data from a panel of common off-target GPCRs indicate IC50 values greater than 10 µM, highlighting the selectivity of **GPR61 Inverse Agonist 1**.[3]

Signaling Pathway and Mechanism of Action

GPR61 is a constitutively active receptor that signals through the Gαs protein subunit to activate adenylyl cyclase, leading to an increase in intracellular cAMP levels. **GPR61 Inverse Agonist 1** acts as an allosteric modulator, binding to a novel intracellular pocket that overlaps with the Gαs binding site. This binding event prevents G protein coupling and subsequent signaling.

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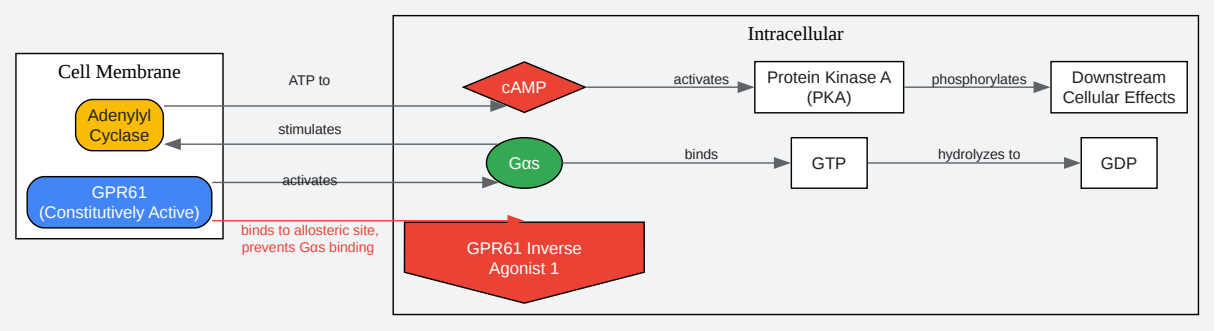

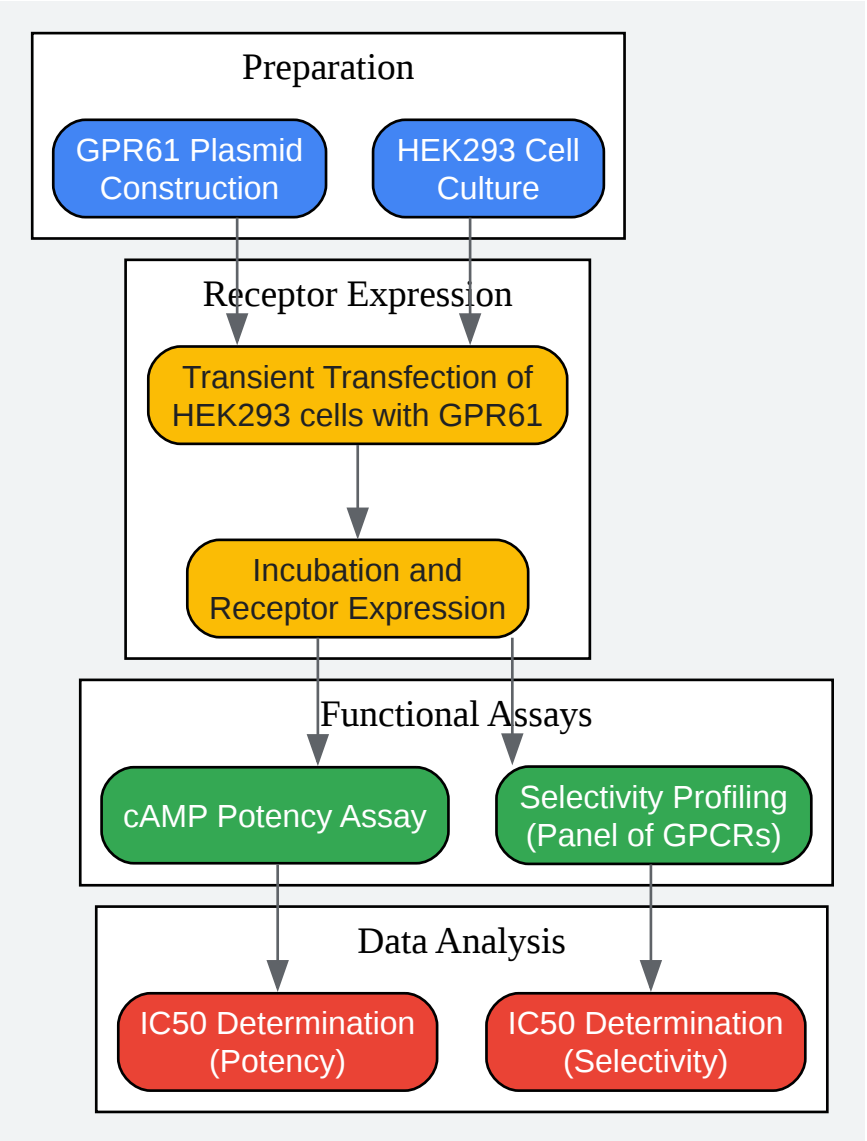

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References

- 1. biorxiv.org [biorxiv.org]
- 2. Identification and molecular characterization of missense mutations in orphan G protein–coupled receptor GPR61 occurring in severe obesity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. GPR61 inverse agonist compound 1 | GPR61 inverse agonist | Probechem Biochemicals [probechem.com]
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